

Dnqx disodium salt precipitation in experimental solutions

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Compound of Interest

Compound Name: Dnqx disodium salt

Cat. No.: B607172

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DNQX Disodium Salt Technical Support Center

Welcome to the technical support center for **DNQX disodium salt**. This resource is designed to assist researchers, scientists, and drug development professionals in troubleshooting common issues encountered during experiments, with a primary focus on the precipitation of **DNQX disodium salt** in experimental solutions.

Frequently Asked Questions (FAQs)

Q1: What is **DNQX disodium salt** and why is it used?

DNQX disodium salt is a water-soluble form of 6,7-dinitroquinoxaline-2,3-dione (DNQX). It is a selective and competitive antagonist of AMPA and kainate receptors, which are types of ionotropic glutamate receptors in the central nervous system.^{[1][2][3][4]} It is commonly used in neuroscience research to block excitatory synaptic transmission mediated by these receptors.^{[1][4]} A typical working concentration is 10 μ M to effectively block both spontaneous and evoked excitatory postsynaptic currents (EPSCs).^{[1][4]}

Q2: What is the solubility of **DNQX disodium salt**?

DNQX disodium salt is soluble in water up to a concentration of 100 mM.^{[1][2][3]}

Q3: How should I prepare and store stock solutions of **DNQX disodium salt**?

It is recommended to prepare stock solutions in water. For storage, it is best to prepare solutions fresh on the day of use.^{[1][4]} If storage is necessary, aliquot the stock solution and store it at -20°C for up to one month.^{[1][4]} Some suppliers suggest that stock solutions may be stable for up to 3 months at -20°C. Before use, frozen aliquots should be equilibrated to room temperature, ensuring that any precipitate is fully redissolved.^{[1][4]}

Q4: My **DNQX disodium salt** solution has precipitated. What could be the cause?

Precipitation of **DNQX disodium salt** can be caused by several factors:

- **Low Temperature:** Solubility can decrease at lower temperatures, leading to precipitation, especially when warming up frozen stock solutions.
- **High Concentrations of Divalent Cations:** The presence of divalent cations such as calcium (Ca^{2+}) and magnesium (Mg^{2+}) in your experimental buffer can lead to the formation of less soluble DNQX-cation complexes.
- **Incorrect pH:** Although specific data is limited, significant deviations from a neutral pH may affect the solubility of the salt.
- **High Concentration of the Stock Solution:** While soluble up to 100 mM in water, using highly concentrated stock solutions in buffers with other salts can increase the likelihood of precipitation.

Troubleshooting Guide: DNQX Disodium Salt Precipitation

This guide provides a step-by-step approach to resolving precipitation issues with **DNQX disodium salt** in your experimental solutions.

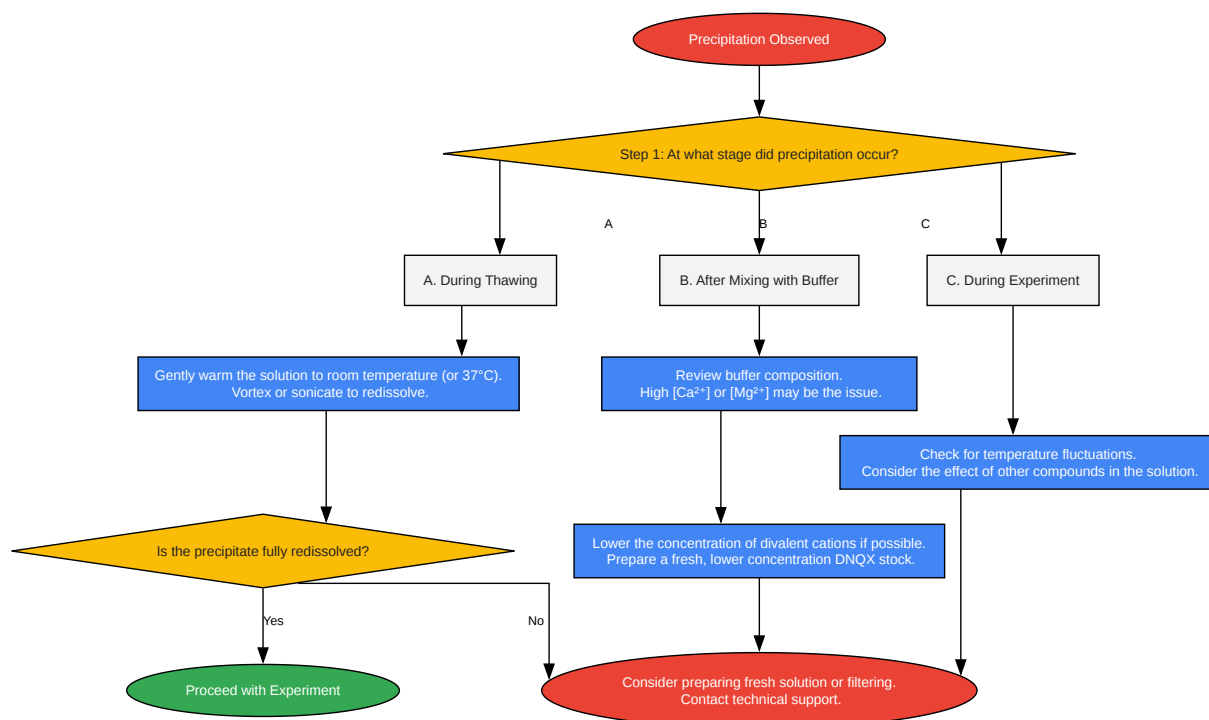
Problem: Precipitate observed in the DNQX disodium salt solution.

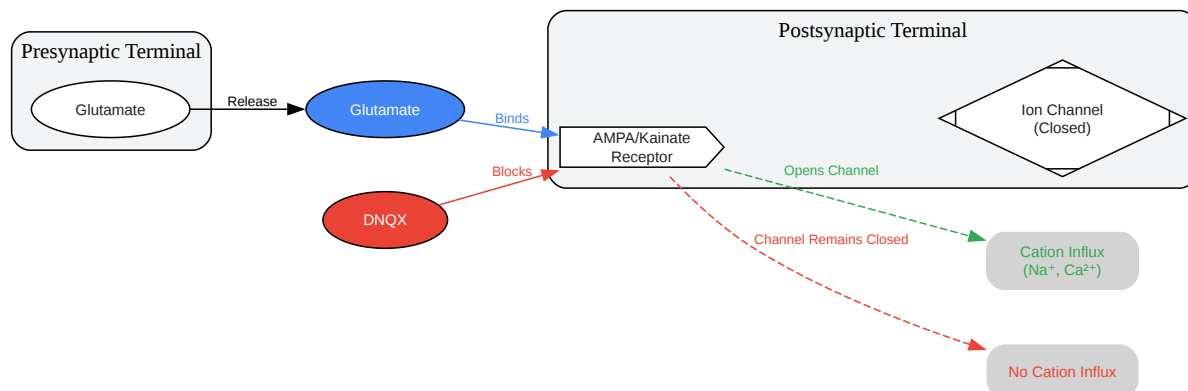
First, determine when the precipitation is occurring. This will help to pinpoint the likely cause.

- A) During the thawing of a frozen stock solution.

- B) After adding the DNQX stock solution to the experimental buffer.
- C) During the experiment at physiological temperatures.

The following diagram illustrates a logical workflow for troubleshooting precipitation.





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